

4-Chloro-2-methylphenylboronic acid pinacol ester chemical properties

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Compound of Interest

Compound Name: 4-Chloro-2-methylphenylboronic acid pinacol ester

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An In-Depth Technical Guide to **4-Chloro-2-methylphenylboronic acid Pinacol Ester** for Advanced Chemical Synthesis

Authored by: A Senior Application Scientist Introduction

In the landscape of modern synthetic organic chemistry, particularly within pharmaceutical and materials science research, the strategic construction of carbon-carbon bonds is a foundational pillar. Among the myriad of tools available to the contemporary chemist, organoboron reagents stand out for their versatility, stability, and functional group tolerance.^[1] This guide focuses on a specific, yet highly valuable building block: **4-Chloro-2-methylphenylboronic acid pinacol ester** (CAS No: 1030832-75-7).

This compound has emerged as a crucial intermediate, primarily leveraged for its role as a coupling partner in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling.^{[2][3][4]} The presence of the chloro and methyl substituents on the phenyl ring provides chemists with strategic tools to modulate steric and electronic properties, influencing the biological activity and physical characteristics of the target molecules. The pinacol ester moiety, in comparison to the free boronic acid, imparts enhanced stability, making the reagent easier to handle, store, and purify while often providing higher yields in coupling reactions.^{[5][6]}

This document serves as a technical resource for researchers, scientists, and drug development professionals, offering in-depth insights into the chemical properties, reactivity, synthesis, and application of this versatile reagent. We will explore not just the "what" but the "why" behind its utility, grounded in established chemical principles and supported by practical, field-proven protocols.

Core Chemical & Physical Properties

A thorough understanding of a reagent's physical and chemical properties is paramount for its effective and safe utilization in any synthetic campaign. The key properties of **4-Chloro-2-methylphenylboronic acid pinacol ester** are summarized below.

Property	Value	Source(s)
CAS Number	1030832-75-7	[7]
Molecular Formula	C ₁₃ H ₁₈ BClO ₂	[8]
Molecular Weight	252.54 g/mol	[8]
Appearance	White to off-white solid/powder	[9]
Melting Point	Not consistently reported; varies by purity.	
Boiling Point	Not specified; decomposition may occur at high temperatures.	[7]
Solubility	Soluble in organic solvents like Dichloromethane, Chloroform, Ethyl Acetate, and Diethyl Ether.[5]	[5]

The structure features a phenyl ring substituted with a chlorine atom at the 4-position and a methyl group at the 2-position. The boronic acid functional group is protected as a pinacol ester, forming a five-membered dioxaborolane ring. This cyclic ester structure significantly reduces the compound's polarity and susceptibility to dehydration-driven trimerization (formation of boroxines), which can be a complication with free boronic acids.[5]

Reactivity, Stability, and Mechanistic Considerations

Stability and Handling

The pinacol ester group confers considerable stability to the boronic acid moiety.^[5] However, it is not entirely inert. Like most boronic esters, **4-Chloro-2-methylphenylboronic acid pinacol ester** is susceptible to hydrolysis, which cleaves the ester to release the free boronic acid and pinacol.^{[5][6][10]} This process can be accelerated by the presence of water, especially under acidic or basic conditions.^[6]

Key Handling Insights:

- Work Environment: Handle in a well-ventilated area or fume hood to avoid inhalation of dust.
[\[11\]](#)[\[12\]](#)
- Moisture: Use anhydrous solvents and inert atmospheres (e.g., Argon or Nitrogen) for reactions to prevent premature hydrolysis, which can affect reaction stoichiometry and yield.
[\[6\]](#)
- Storage: Store in a tightly closed container in a cool, dry place, away from strong oxidizing agents, acids, and bases.^{[13][14]} Refrigeration (2-8°C) is often recommended for long-term storage.^{[8][12]}

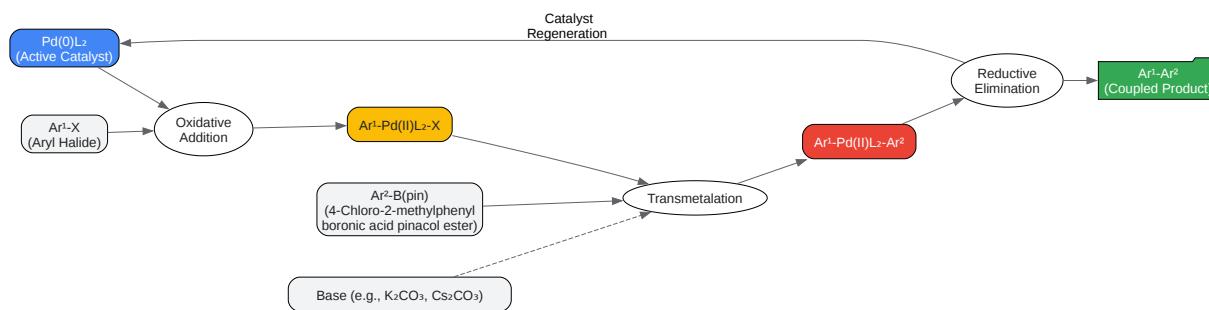
The Suzuki-Miyaura Coupling: A Cornerstone Application

The primary utility of **4-Chloro-2-methylphenylboronic acid pinacol ester** is as a nucleophilic partner in the Suzuki-Miyaura cross-coupling reaction. This powerful palladium-catalyzed reaction forms a C-C bond between the boron-substituted carbon of the ester and an electrophilic carbon, typically from an aryl or vinyl halide (or triflate).^{[4][15]}

The generally accepted catalytic cycle involves three key steps:

- Oxidative Addition: The active Pd(0) catalyst inserts into the carbon-halide bond of the electrophilic partner ($\text{Ar}^1\text{-X}$), forming a Pd(II) complex.

- Transmetalation: The organic group from the boronic ester (Ar^2) is transferred to the palladium center, displacing the halide. This step requires activation by a base, which is believed to form a more nucleophilic "ate" complex with the boron atom.
- Reductive Elimination: The two organic fragments (Ar^1 and Ar^2) on the palladium center couple and are eliminated, forming the new biaryl product ($\text{Ar}^1\text{-Ar}^2$) and regenerating the $\text{Pd}(0)$ catalyst.



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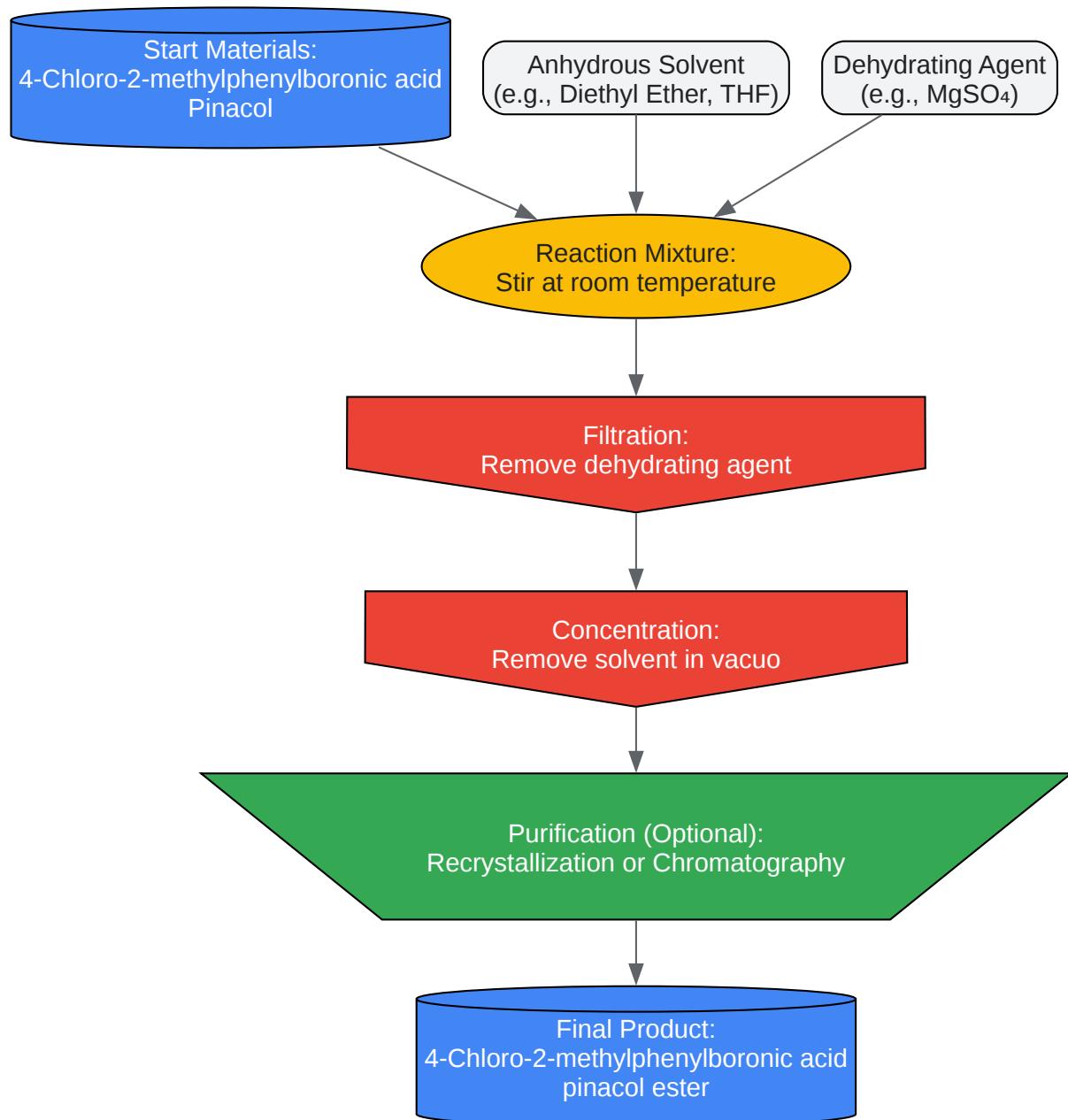
Figure 1: Generalized catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

Synthesis and Experimental Protocols

General Synthesis of Arylboronic Acid Pinacol Esters

While users typically purchase this reagent, understanding its synthesis is valuable. A common and robust method involves the direct esterification of the corresponding boronic acid with

pinacol.[16][17] This is often performed in an organic solvent with a dehydrating agent, such as magnesium sulfate, to drive the equilibrium towards the ester product.[17]



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Figure 2: General workflow for the synthesis of arylboronic acid pinacol esters.

Protocol: Suzuki-Miyaura Coupling of 4-Chloro-2-methylphenylboronic acid pinacol ester with an Aryl Bromide

This protocol is a representative example and may require optimization based on the specific aryl bromide used.

Materials:

- **4-Chloro-2-methylphenylboronic acid pinacol ester** (1.2 equivalents)
- Aryl bromide (1.0 equivalent)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 2-5 mol%)
- Base (e.g., K_2CO_3 or Cs_2CO_3 , 2-3 equivalents)
- Anhydrous solvent (e.g., Dioxane, Toluene, or DMF)
- Reaction vessel (e.g., Schlenk flask or microwave vial)
- Inert gas supply (Argon or Nitrogen)
- Magnetic stirrer and heating plate

Procedure:

- Vessel Preparation: To an oven-dried reaction vessel containing a magnetic stir bar, add the aryl bromide (1.0 eq.), **4-Chloro-2-methylphenylboronic acid pinacol ester** (1.2 eq.), and the base (2-3 eq.).
- Inert Atmosphere: Seal the vessel and evacuate and backfill with an inert gas (e.g., Argon) three times to ensure an oxygen-free atmosphere.

- Reagent Addition: Under a positive pressure of inert gas, add the palladium catalyst (2-5 mol%) followed by the anhydrous solvent.
- Reaction: Heat the reaction mixture with vigorous stirring to the desired temperature (typically 80-120 °C) and monitor the reaction progress by TLC or LC-MS.
- Work-up: Upon completion, cool the reaction to room temperature. Dilute the mixture with an organic solvent (e.g., Ethyl Acetate) and wash with water and then brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel to obtain the desired biaryl compound.

Applications in Drug Discovery and Agrochemicals

The structural motif provided by **4-Chloro-2-methylphenylboronic acid pinacol ester** is a valuable component in the synthesis of biologically active molecules. The specific substitution pattern can be crucial for achieving desired potency and pharmacokinetic properties.

- Pharmaceutical Intermediates: Boronic acids and their esters are fundamental building blocks in medicinal chemistry for creating complex molecules with potential therapeutic applications.[1][9]
- Agrochemicals: This reagent is also used in the synthesis of advanced herbicides and pesticides. For instance, related compounds like 4-chloro-2-fluoro-3-substituted-phenylboronic acid pinacol esters are key intermediates in the preparation of 6-(poly-substituted aryl)-4-aminopicolinate compounds, which are effective herbicides.[18] The chloro-methylphenyl moiety can be part of a larger molecular scaffold designed to interact with specific biological targets in weeds or pests.[9]

Safety and Handling

As with any chemical reagent, proper safety precautions are essential. The primary hazards are related to inhalation, skin contact, and eye contact.[11]

Hazard Information	Precautionary Statements
Signal Word: Warning [11][14]	P261: Avoid breathing dust/fume/gas/mist/vapours/spray. [11]
Hazard Statements:	P280: Wear protective gloves/protective clothing/eye protection/face protection. [11][14]
H302: Harmful if swallowed. [11]	P302 + P352: IF ON SKIN: Wash with plenty of water. [11]
H312: Harmful in contact with skin. [11]	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [14]
H315: Causes skin irritation. [14]	P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [11]
H319: Causes serious eye irritation. [14]	P402 + P404: Store in a dry place. Store in a closed container. [11]
H332: Harmful if inhaled. [11]	P501: Dispose of contents/container to an approved waste disposal plant. [11]

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen and seek medical attention. [13][19]
- Skin Contact: Immediately wash off with plenty of soap and water. Remove contaminated clothing. [11][19]
- Eye Contact: Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek medical attention. [11][14][19]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention. [11]

Conclusion

4-Chloro-2-methylphenylboronic acid pinacol ester stands as a testament to the enabling power of modern chemical reagents. Its enhanced stability over the free boronic acid, combined with the strategic placement of chloro and methyl groups, makes it an exceptionally useful and versatile building block for complex organic synthesis. Its central role in Suzuki-Miyaura coupling reactions allows for the efficient and predictable construction of biaryl structures that are prevalent in pharmaceuticals, agrochemicals, and advanced materials. A comprehensive understanding of its properties, reactivity, and handling requirements, as detailed in this guide, empowers researchers to fully harness its synthetic potential, accelerating innovation in chemical and life sciences.

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